

CGP77675 Hydrate: A Technical Guide for Embryonic Stem Cell Research

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Compound of Interest		
Compound Name:	CGP77675 hydrate	
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Introduction

CGP77675 is a potent and orally active inhibitor of Src family kinases (SFKs).[1][2] In the field of stem cell biology, it has gained prominence for its role in maintaining the pluripotency and self-renewal of mouse embryonic stem cells (mESCs), particularly when used in combination with other small molecules.[1][3] This technical guide provides an in-depth overview of CGP77675 hydrate, its mechanism of action, its application in embryonic stem cell culture, and detailed protocols for its use in research settings. The information is intended for researchers, scientists, and professionals in drug development who are working with embryonic stem cells.

Mechanism of Action: Inhibition of Src Family Kinases

CGP77675 primarily functions by inhibiting Src family kinases (SFKs).[3] It effectively blocks the phosphorylation of peptide substrates and the autophosphorylation of purified Src.[1][2][3] [4] The dual inhibition of Src and Glycogen Synthase Kinase 3 (GSK3) signaling, achieved by using CGP77675 in combination with a GSK3 inhibitor like CHIR99021, has been shown to be as effective as the conventional "2i" (MEK/ERK and GSK3 inhibition) method for maintaining mESC self-renewal and pluripotency.[1][5] This combination is often referred to as "alternative 2i".[1][5]

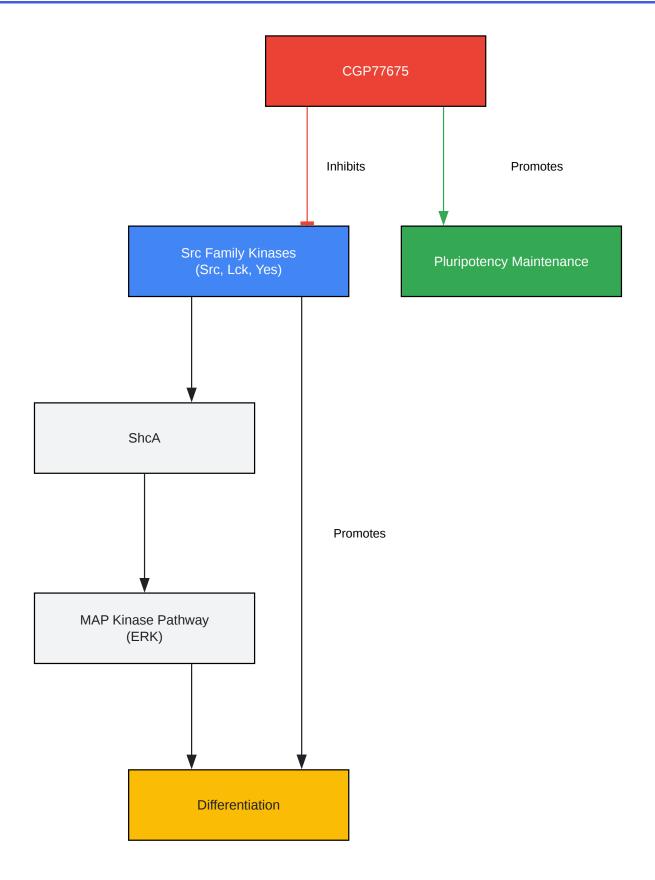


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The inhibition of Src signaling by CGP77675 helps to regulate the mechanical differentiation cues that embryonic stem cells receive from their environment.[5] Specifically, it has been demonstrated that the Src-ShcA-MAP kinase pathway is involved in the substrate elasticity-dependent differentiation of mESCs. By inhibiting Src, CGP77675 allows mESCs to maintain their pluripotency regardless of the mechanical properties of the culture substrate.[5]





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Figure 1: CGP77675 Signaling Pathway in mESCs.





Quantitative Data: Inhibitory Concentrations

CGP77675 has been shown to inhibit a range of kinases with varying potency. The half-maximal inhibitory concentration (IC50) values provide a measure of its efficacy against different targets.

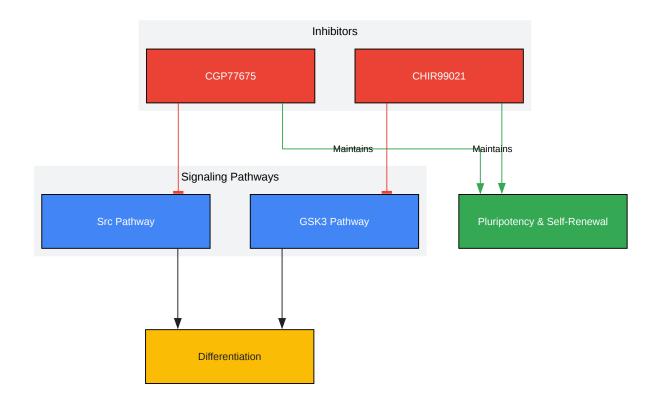
Target Kinase/Process	IC50 Value	Cell/System	Reference
Src (Peptide Substrate Phosphorylation)	5 - 20 nM	Purified Src	[1][2][3][4]
Src (Autophosphorylation)	40 nM	Purified Src	[2][3][4]
Lck	0.29 mM (290 nM)	[2][4]	_
c-Yes	Low nanomolar	[3]	_
Epidermal Growth Factor Receptor (EGFR)	0.15 mM (150 nM)	[2][4]	
v-Abl	0.31 mM (310 nM)	[2][4]	_
Focal Adhesion Kinase (FAK)	0.2 mM (200 nM)	[4]	
KDR	1000 nM	[2]	
Parathyroid hormone- induced bone resorption	0.8 μΜ	Rat fetal long bone cultures	[2]
FAK (in IC8.1 cells)	0.2 μΜ	IC8.1 cells	[2]
Paxillin (in IC8.1 cells)	0.5 μΜ	IC8.1 cells	[2]
Src (in IC8.1 cells)	5.7 μΜ	IC8.1 cells	[2]



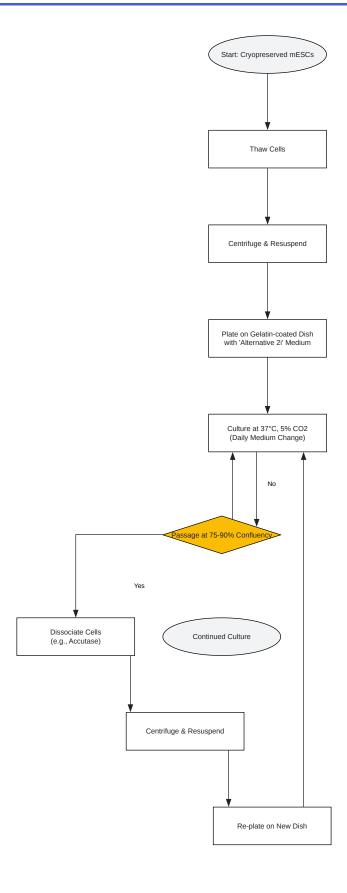
Application in Embryonic Stem Cell Culture: The "Alternative 2i" System

A key application of CGP77675 in embryonic stem cell research is its use in the "alternative 2i" culture system for maintaining mouse ESCs in a pluripotent state.[1][5] This system combines CGP77675 with a GSK3 inhibitor, CHIR99021.[1][3][4] This combination effectively maintains self-renewal and the expression of pluripotency markers, and can be used for the derivation of new ESC lines from mouse embryos.[1][5] The "alternative 2i" approach provides a robust method for culturing mESCs in serum-free conditions.[1][5]

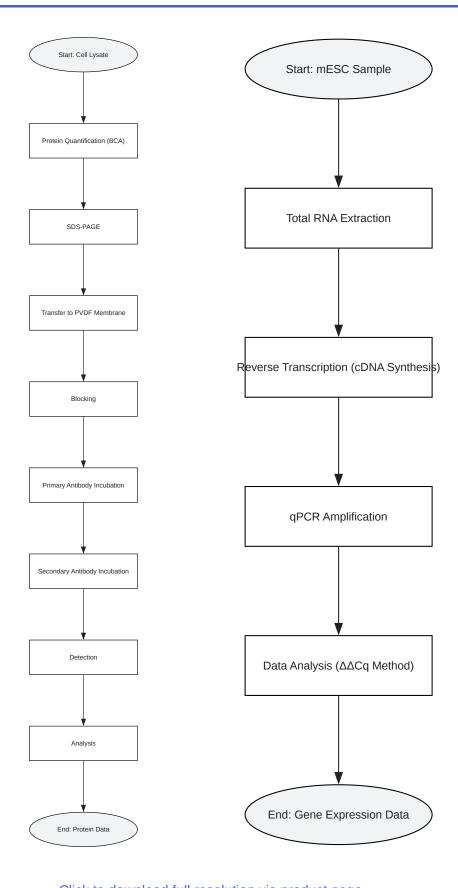












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